

# In-Depth Technical Guide: 5,5-Dimethyl-2-pentyl-1,3-dioxane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5,5-Dimethyl-2-pentyl-1,3-dioxane

Cat. No.: B084248

[Get Quote](#)

This technical guide provides a comprehensive overview of the known physical properties of **5,5-Dimethyl-2-pentyl-1,3-dioxane**, intended for researchers, scientists, and professionals in drug development. The document outlines its chemical identity, summarizes its physical characteristics in a tabular format, and presents a plausible experimental protocol for its synthesis based on established chemical principles.

### Chemical Identity:

- IUPAC Name: **5,5-Dimethyl-2-pentyl-1,3-dioxane**
- CAS Number: 13273-89-7
- Molecular Formula: C<sub>11</sub>H<sub>22</sub>O<sub>2</sub>
- Canonical SMILES: CCCCC1OCC(CO1)(C)C

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **5,5-Dimethyl-2-pentyl-1,3-dioxane**.

Property	Value
Molecular Weight	186.295 g/mol
Boiling Point	215.1 °C at 760 mmHg
Density	0.87 g/cm <sup>3</sup>
Refractive Index	1.42
Flash Point	79.1 °C
Topological Polar Surface Area	18.5 Å <sup>2</sup>
LogP (Octanol/Water Partition Coefficient)	2.96580
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	4

Note: Data on melting point and specific solubility in various organic solvents are not readily available in the reviewed literature.

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5,5-Dimethyl-2-pentyl-1,3-dioxane** is not extensively documented in peer-reviewed journals, its synthesis can be reliably achieved through the well-established method of acid-catalyzed acetalization. This involves the reaction of an aldehyde (hexanal) with a 1,3-diol (neopentyl glycol).

### General Synthesis of 5,5-Dimethyl-2-pentyl-1,3-dioxane

Principle: The formation of the 1,3-dioxane ring occurs via the acid-catalyzed reaction between hexanal and neopentyl glycol (2,2-dimethyl-1,3-propanediol), with the removal of water to drive the reaction to completion.

Materials:

- Hexanal (1.0 eq)

- Neopentyl glycol (1.0 eq)
- p-Toluenesulfonic acid (catalytic amount)
- Toluene
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

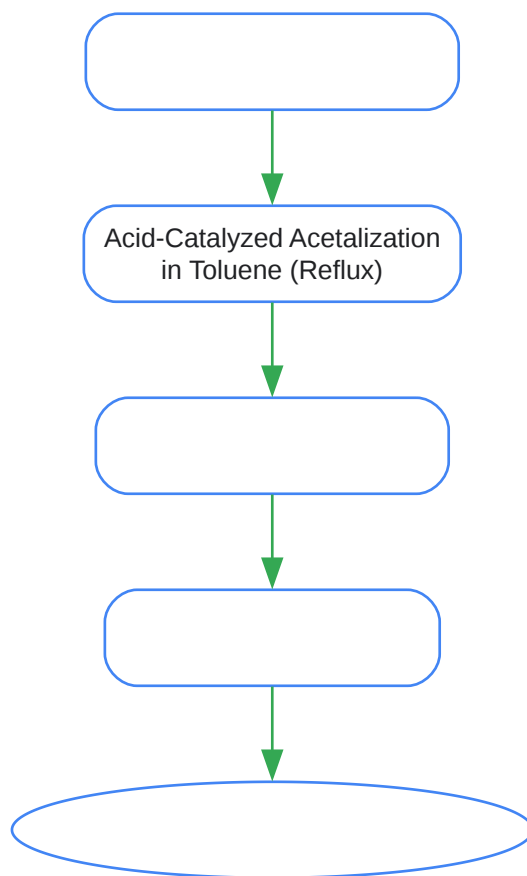
#### Procedure:

- A mixture of neopentyl glycol and a molar equivalent of hexanal is dissolved in toluene in a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser.
- A catalytic amount of p-toluenesulfonic acid is added to the solution.
- The reaction mixture is heated to reflux, and the water produced is collected in the Dean-Stark trap.
- The reaction is monitored by observing the cessation of water formation.
- Upon completion, the reaction mixture is cooled to room temperature.
- The organic layer is washed sequentially with saturated aqueous sodium bicarbonate solution and brine.
- The separated organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is purified by vacuum distillation to yield pure **5,5-Dimethyl-2-pentyl-1,3-dioxane**.

## Visualizations

### Synthesis Workflow

The following diagram outlines the logical steps for the synthesis of **5,5-Dimethyl-2-pentyl-1,3-dioxane**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **5,5-Dimethyl-2-pentyl-1,3-dioxane**.

#### Biological Signaling Pathways

There is currently no available scientific literature detailing the biological activity of **5,5-Dimethyl-2-pentyl-1,3-dioxane** or its involvement in any signaling pathways relevant to drug development. As such, a diagrammatic representation of its biological interactions cannot be provided at this time. The compound is primarily characterized as a synthetic organic molecule, and its potential pharmacological effects remain uninvestigated in the public domain.

- To cite this document: BenchChem. [In-Depth Technical Guide: 5,5-Dimethyl-2-pentyl-1,3-dioxane]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b084248#5-5-dimethyl-2-pentyl-1-3-dioxane-physical-properties>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)